Spectroscopic Profile of 4-Benzothiazolol: A Technical Guide

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Compound of Interest

Compound Name:	*4-Benzothiazolol*
CAS No.:	*7405-23-4*
Cat. No.:	*B1199898*

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Benzothiazolol**, a heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of public, experimentally verified spectroscopic data for this specific molecule, this document presents a representative dataset based on the well-established principles of NMR, IR, and Mass Spectrometry for the benzothiazole scaffold and related aromatic hydroxy compounds. Detailed experimental protocols for acquiring such data are also provided.

Introduction

4-Benzothiazolol is a derivative of benzothiazole, a bicyclic heterocyclic compound with a benzene ring fused to a thiazole ring. The introduction of a hydroxyl group at the 4-position of the benzothiazole core significantly influences its electronic properties and potential biological activity, making its structural elucidation through spectroscopic methods crucial for research and development.

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Spectroscopic Data

The following tables summarize the expected quantitative data for **4-Benzothiazolol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^{1}H NMR Data (500 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~9.5 - 10.5	br s	-	-OH
~8.80	s	-	H-2
~7.55	d	~8.0	H-7
~7.30	t	~8.0	H-6
~7.10	d	~8.0	H-5

Table 2: ^{13}C NMR Data (125 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Assignment
~155.0	C-4
~152.0	C-2
~148.0	C-7a
~132.0	C-3a
~127.0	C-6
~118.0	C-5
~115.0	C-7

Note: The chemical shifts are approximate and can vary based on solvent and experimental conditions.

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Infrared (IR) Spectroscopy

Table 3: FT-IR Data (KBr Pellet)

Wavenumber (cm^{-1})	Intensity	Assignment
3400 - 3100	Strong, Broad	O-H stretch (phenolic)
~3050	Medium	C-H stretch (aromatic)
~1620	Medium	C=N stretch (thiazole ring)
~1580, 1470	Medium to Strong	C=C stretch (aromatic ring)
~1250	Strong	C-O stretch (phenolic)
~1100	Medium	C-S stretch
~810	Strong	C-H bend (aromatic, out-of-plane)

Mass Spectrometry (MS)

Table 4: EI-MS Data

m/z	Relative Intensity (%)	Assignment
151	100	$[M]^+$ (Molecular Ion)
123	~60	$[M-CO]^+$
96	~40	$[M-CO-HCN]^+$
69	~30	$[C_4H_3S]^+$

Experimental Protocols

NMR Spectroscopy

Instrumentation: A 500 MHz NMR spectrometer.

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Sample Preparation: Approximately 5-10 mg of **4-Benzothiazolol** is dissolved in 0.5 mL of deuterated dimethyl sulfoxide (DMSO-d_6). Tetramethylsilane (TMS) is used as an internal standard.

^{1}H NMR Acquisition:

- Pulse Program: Standard single-pulse experiment.
- Spectral Width: 0-12 ppm.
- Number of Scans: 16-64, depending on sample concentration.
- Relaxation Delay: 1-2 seconds.

^{13}C NMR Acquisition:

- Pulse Program: Proton-decoupled pulse sequence.
- Spectral Width: 0-180 ppm.
- Number of Scans: 1024-4096, due to the low natural abundance of ^{13}C.
- Relaxation Delay: 2-5 seconds.

FT-IR Spectroscopy

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.

Sample Preparation:

- KBr Pellet Method: 1-2 mg of **4-Benzothiazolol** is finely ground with ~100 mg of dry potassium bromide (KBr). The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- Attenuated Total Reflectance (ATR): A small amount of the solid sample is placed directly on the ATR crystal.

Data Acquisition:

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- Spectral Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.
- A background spectrum of the empty sample compartment (or clean ATR crystal) is recorded and automatically subtracted from the sample spectrum.

Mass Spectrometry

Instrumentation: A mass spectrometer with an electron ionization (EI) source.

Sample Introduction: The sample is introduced via a direct insertion probe or a gas chromatograph (if the sample is sufficiently volatile and thermally stable).

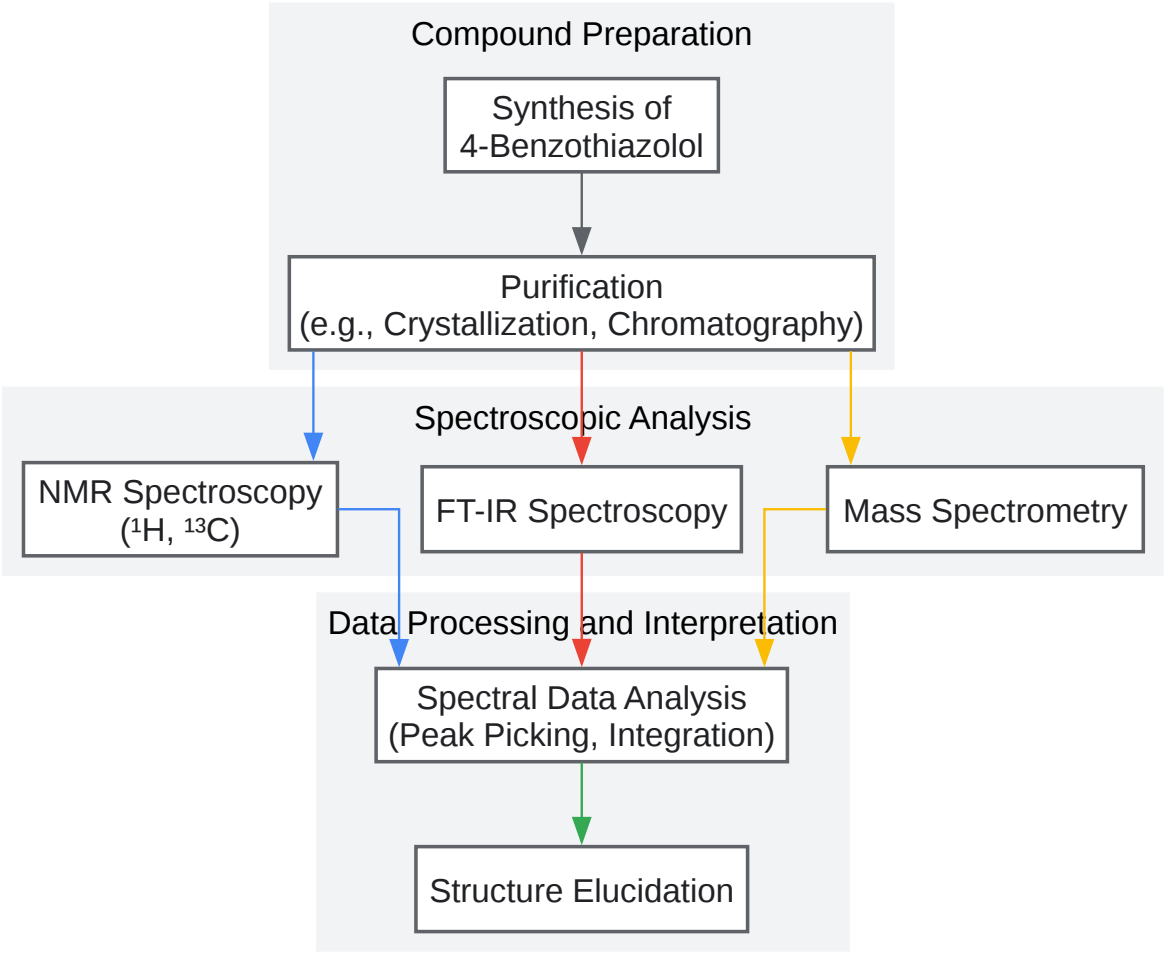
EI-MS Conditions:

- Ionization Energy: 70 eV.
- Source Temperature: 200-250 °C.
- Mass Range: m/z 40-500.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-Benzothiazolol**.

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Caption: General workflow for the spectroscopic analysis of **4-Benzothiazolol**.

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